

# 2-Ethylbutyric Acid: A Branched-Chain Fatty Acid Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Ethylbutyric acid

Cat. No.: B031108

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## An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: **2-Ethylbutyric acid**, also known as 2-ethylbutanoic acid, is a six-carbon branched-chain fatty acid (BCFA). Unlike its straight-chain isomer, caproic acid, the ethyl group at the alpha-carbon position confers distinct chemical and biological properties. This technical guide provides a comprehensive overview of **2-ethylbutyric acid**, focusing on its metabolism, toxicological profile, and relevant experimental methodologies. The information is intended to support research and development activities in the fields of biochemistry, toxicology, and drug development.

## Physicochemical and Toxicological Data Summary

The following tables summarize key quantitative data for **2-Ethylbutyric acid**, including its physicochemical properties and toxicological endpoints from a combined repeated dose and reproduction/developmental toxicity screening study in rats (OECD TG 422).

Table 1: Physicochemical Properties of **2-Ethylbutyric Acid**

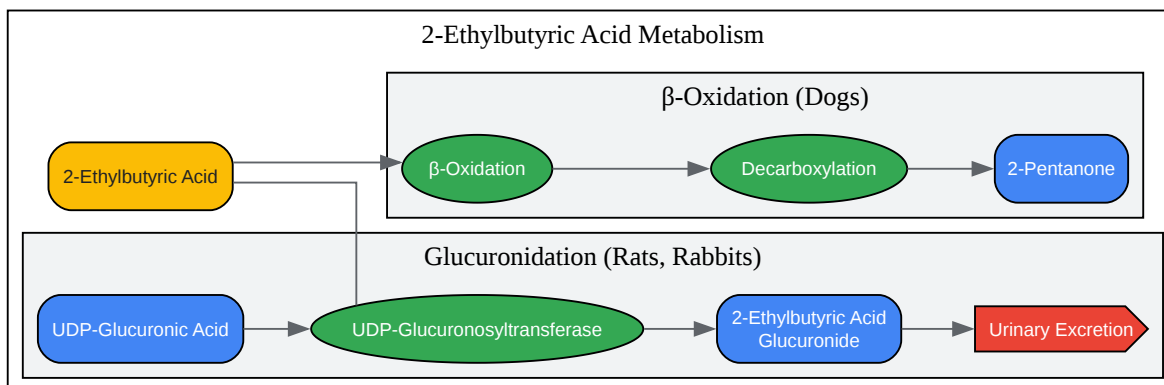
Property	Value	Reference
Molecular Formula	C6H12O2	[1]
Molecular Weight	116.16 g/mol	[1]
CAS Number	88-09-5	[1]
Melting Point	-31.8 °C	[1]
Boiling Point	194 °C	[1]
Vapor Pressure	0.08 mmHg at 20 °C	[1]
Water Solubility	17 g/L at 25 °C	[1]
log Kow	1.68	[1]
pKa	4.69	[1]

Table 2: Summary of a Combined Repeated Dose and Reproduction/Developmental Toxicity Screening Study (OECD TG 422) in Rats[1]

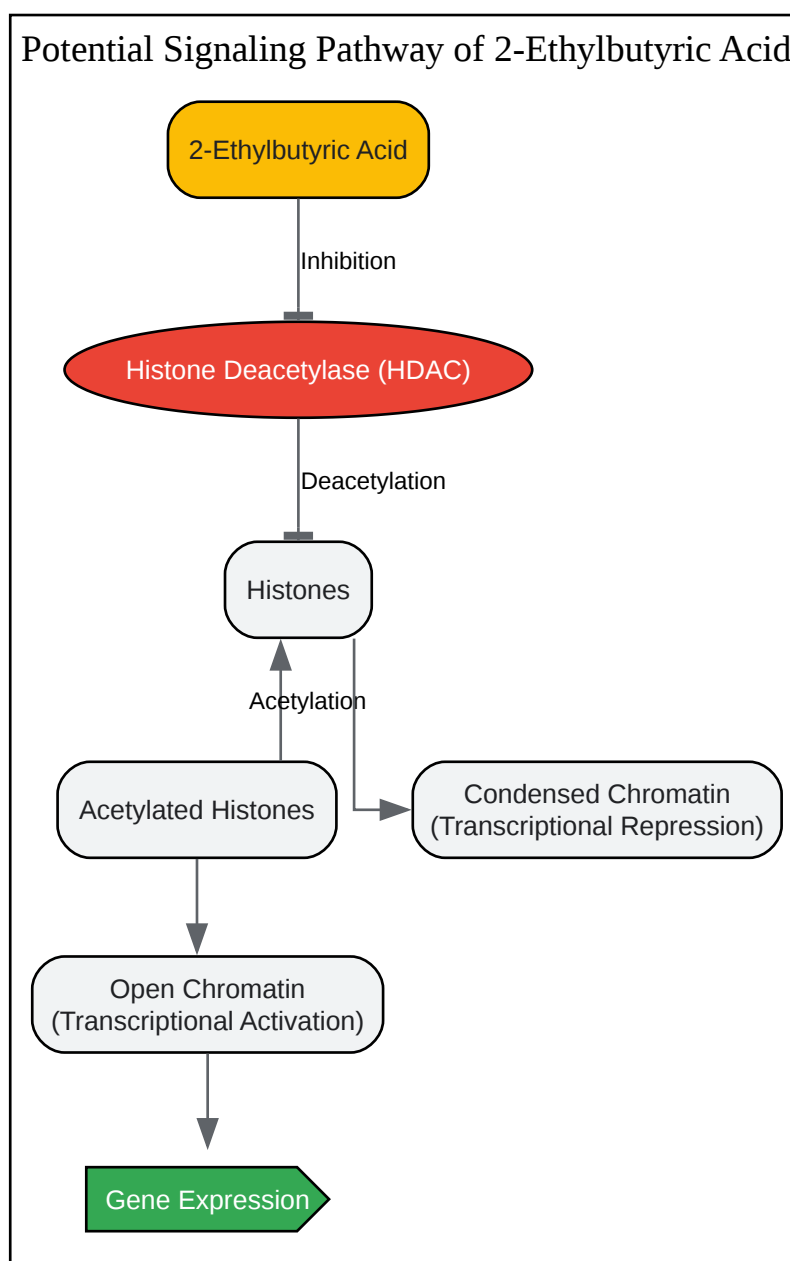
Parameter	Dose Groups (mg/kg bw/day)
Route of Administration	Gavage
Dose Levels	0, 10, 50, 250
No-Observed-Adverse-Effect Level (NOAEL) - Repeated Dose Toxicity (Males)	10 mg/kg bw/day
No-Observed-Adverse-Effect Level (NOAEL) - Repeated Dose Toxicity (Females)	50 mg/kg bw/day
No-Observed-Adverse-Effect Level (NOAEL) - Reproductive Toxicity	250 mg/kg bw/day (highest dose tested)
No-Observed-Adverse-Effect Level (NOAEL) - Developmental Toxicity	50 mg/kg bw/day
Key Findings	- Transient salivation at 250 mg/kg bw/day. - Decreased white blood cell and platelet counts in males at $\geq 50$ mg/kg bw/day. - Increased relative kidney weight in males and absolute and relative kidney weight in females at 250 mg/kg bw/day. - No adverse effects on reproductive parameters. - No treatment-related changes in pups.

## Metabolic Pathways

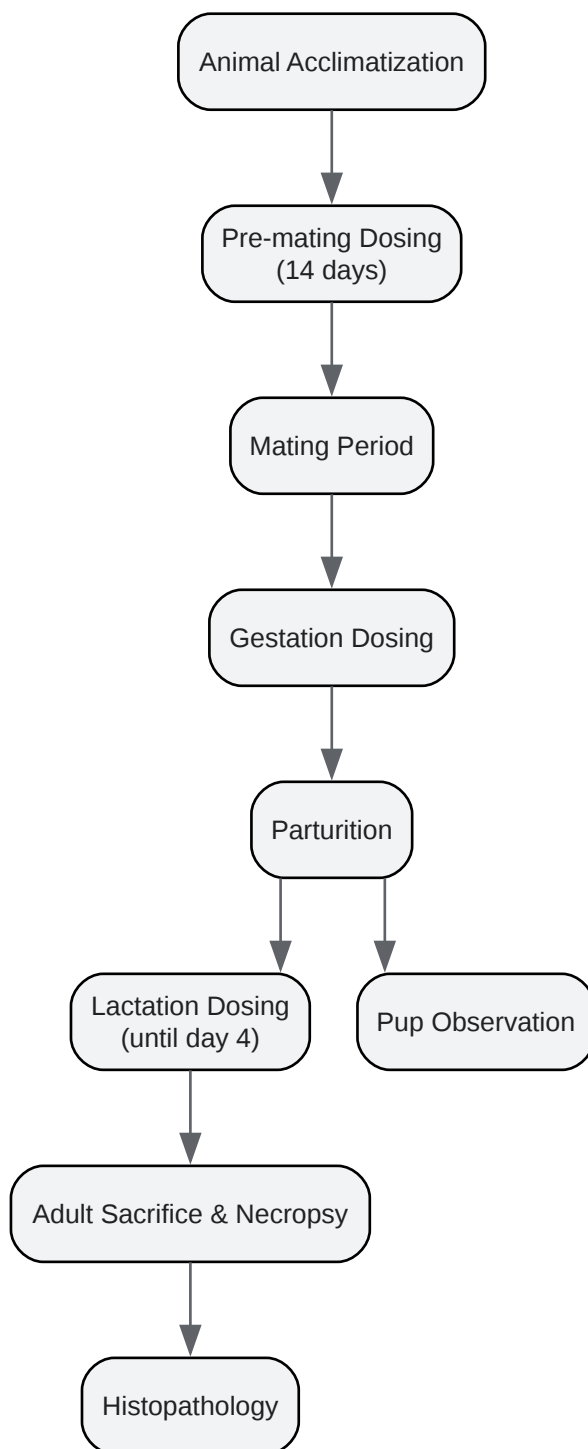
**2-Ethylbutyric acid** undergoes metabolic transformation through two primary pathways: conjugation with glucuronic acid and  $\beta$ -oxidation. In rats and rabbits, the predominant route of elimination is excretion in the urine as a glucuronic acid conjugate.<sup>[1]</sup> In dogs, it is metabolized via  $\beta$ -oxidation and subsequent decarboxylation to yield 2-pentanone.<sup>[1]</sup>

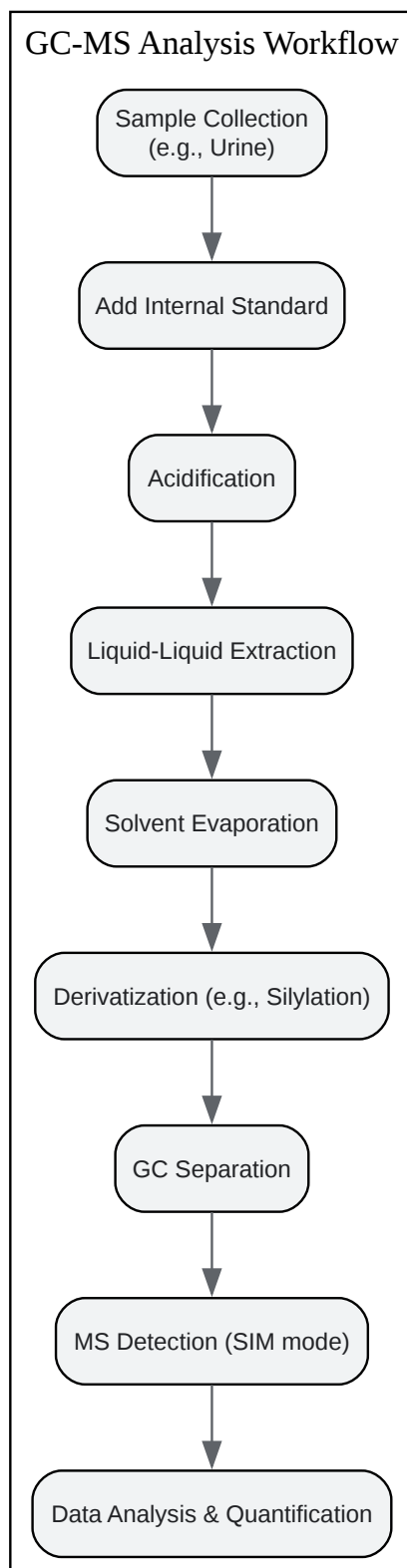


## Potential Signaling Pathway of 2-Ethylbutyric Acid



## Experimental Workflow: OECD TG 422 Screening Study





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## References

- 1. [hvpchemicals.oecd.org](http://hvpchemicals.oecd.org) [[hvpchemicals.oecd.org](http://hvpchemicals.oecd.org)]
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Address: 3281 E Guasti Rd

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